

Enoxastrobin Formulation for Greenhouse Experiments: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Enoxastrobin is a broad-spectrum fungicide belonging to the strobilurin class.[1] Its mode of action involves the inhibition of mitochondrial respiration in fungi by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III), ultimately blocking ATP synthesis.[1] This specific mode of action makes it a potent against a wide range of plant pathogenic fungi. These application notes provide detailed protocols for the preparation and application of **Enoxastrobin** formulations for controlled greenhouse experiments, along with methods for data collection and analysis.

Data Presentation

Table 1: Physicochemical Properties of Enoxastrobin



Property	Value	Reference
Chemical Name	methyl (2E)-2-{2-[({[(2E,3E)-4- (4-chlorophenyl)but-3-en-2- ylidene]amino}oxy)methyl]phe nyl}-3-methoxyprop-2-enoate	[2]
CAS Number	238410-11-2	[2][3]
Molecular Formula	C22H22CINO4	[2][3]
Molecular Weight	399.9 g/mol	[3]
Appearance	Appearance White crystalline solid	
Mode of Action	Quinone outside Inhibitor (QoI); inhibits mitochondrial respiration at Complex III.	[1]

Table 2: Example Greenhouse Efficacy Trial Results for Enoxastrobin against Cucumber Powdery Mildew

(Podosphaera xanthii)

Treatment	Application Rate (mg/L a.i.)	Mean Disease Severity (%)	Standard Deviation	Percent Disease Control (%)
Untreated Control	0	85.6	5.2	0.0
Enoxastrobin	50	12.3	2.1	85.6
Enoxastrobin	100	5.7	1.5	93.3
Enoxastrobin	200	2.1	0.8	97.5
Positive Control (Myclobutanil)	100	8.9	1.9	89.6

a.i. = active ingredient



Experimental Protocols Protocol 1: Preparation of Enoxastrobin Stock Solution (10,000 mg/L)

Materials:

- Enoxastrobin (analytical standard, ≥98% purity)
- Acetone (analytical grade)
- Volumetric flask (100 mL, Class A)
- Analytical balance
- Magnetic stirrer and stir bar
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves

Procedure:

- Safety Precautions: Perform all steps in a well-ventilated fume hood. Wear appropriate PPE.
- Weighing: Accurately weigh 1.00 g of **Enoxastrobin** analytical standard onto a weigh boat.
- Dissolving: Carefully transfer the weighed **Enoxastrobin** into a 100 mL volumetric flask.
- Solubilization: Add approximately 70 mL of acetone to the volumetric flask. Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir until the **Enoxastrobin** is completely dissolved.
- Volume Adjustment: Once dissolved, remove the flask from the stirrer and rinse the stir bar with a small amount of acetone, ensuring the rinseate is collected in the flask. Bring the solution to the 100 mL mark with acetone.



- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a labeled, amber glass bottle and store at 4°C. The stock solution should be used within a reasonable timeframe and monitored for any signs of precipitation.

Protocol 2: Preparation of Working Solutions for Greenhouse Application

Materials:

- Enoxastrobin stock solution (10,000 mg/L)
- Distilled water
- Tween® 20 (or other suitable surfactant)
- · Graduated cylinders and/or pipettes
- Beakers or flasks for mixing

Procedure:

- Calculation: Determine the required volume of stock solution needed to achieve the desired final concentration in the spray volume. The following formula can be used: $V_1 = (C_2 * V_2) / C_1$ Where:
 - V1 = Volume of stock solution needed
 - C₁ = Concentration of stock solution (10,000 mg/L)
 - V₂ = Final volume of spray solution desired
 - C₂ = Desired final concentration of Enoxastrobin (e.g., 50, 100, 200 mg/L)
- Surfactant Addition: To the final volume of distilled water, add a surfactant such as Tween®
 20 at a concentration of 0.05% (v/v) to ensure proper wetting and adhesion of the spray



solution to the plant foliage.

- Dilution: Add the calculated volume of the Enoxastrobin stock solution to the watersurfactant mixture.
- Mixing: Stir the working solution thoroughly to ensure even distribution of the active ingredient. Prepare fresh working solutions on the day of application.

Protocol 3: Greenhouse Application of Enoxastrobin

Materials:

- Prepared **Enoxastrobin** working solutions
- Handheld sprayer or other suitable application equipment
- Experimental plants (e.g., cucumber plants at the 3-4 true leaf stage)
- Untreated control group and positive control group
- Randomized block design layout in the greenhouse

Procedure:

- Plant Preparation: Ensure all plants are healthy and at a uniform growth stage before treatment. Water plants as needed before application to avoid stress.
- Experimental Design: Arrange plants in a randomized complete block design to minimize the
 effects of environmental gradients within the greenhouse.
- Application:
 - Calibrate the sprayer to ensure a consistent and uniform application volume.
 - Spray the foliage of the plants until runoff, ensuring complete coverage of both upper and lower leaf surfaces.
 - Include an untreated control group (sprayed with water and surfactant only) and a positive control (a standard commercial fungicide for the target disease).



- Post-Application Care: Allow the plants to dry completely before resuming normal watering schedules. Avoid overhead irrigation to prevent washing off the fungicide.
- Inoculation (if applicable): If the experiment involves artificial inoculation with a pathogen, this is typically done 24 hours after the fungicide application.
- Monitoring and Data Collection:
 - Begin assessing disease severity at regular intervals (e.g., 7, 14, and 21 days post-inoculation).
 - Use a standardized disease rating scale (e.g., 0-5 scale or percentage of leaf area affected).
 - Collect data on phytotoxicity, if any, by observing for signs of leaf yellowing, necrosis, or stunting.

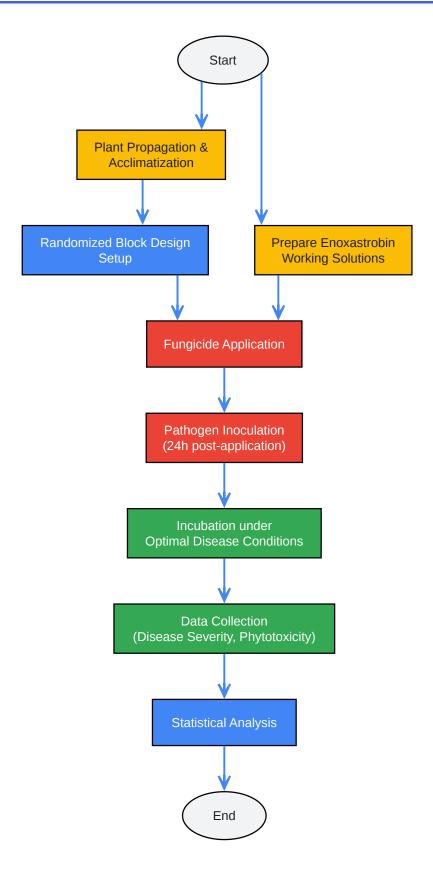
Signaling Pathway and Experimental Workflow

The primary mode of action of **Enoxastrobin** is the disruption of the mitochondrial respiratory chain in fungi.









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